

# Impact of environmental conditions on Trinexapac-ethyl performance

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## Compound of Interest

Compound Name: Trinexapac-ethyl

Cat. No.: B166841

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## Technical Support Center: Trinexapac-ethyl Performance

This technical support center provides researchers, scientists, and development professionals with detailed information on how environmental conditions can influence the efficacy and performance of **Trinexapac-ethyl** (TE).

## Frequently Asked Questions (FAQs)

Q1: What is the primary mode of action for **Trinexapac-ethyl**?

A1: **Trinexapac-ethyl** is a plant growth regulator that works by inhibiting the biosynthesis of gibberellins, which are plant hormones responsible for cell elongation.<sup>[1][2]</sup> Specifically, TE blocks the 3 $\beta$ -hydroxylase enzyme, which catalyzes the conversion of the precursor GA20 to the biologically active GA1.<sup>[3][4]</sup> This inhibition leads to a reduction in vertical shoot growth, resulting in shorter, more compact, and sturdier plants.

Q2: How does temperature affect the performance of **Trinexapac-ethyl**?

A2: Temperature plays a critical role in the efficacy of TE. While TE is effective at reducing vertical shoot growth at both low (20–22°C) and high (35–36°C) temperatures, its impact on other growth parameters varies. At high temperatures, TE has been shown to increase stolon production, turf density, and overall quality. Conversely, applications during cool autumn

temperatures (around 25°C) can sometimes lead to a decrease in turfgrass density and quality. The rate of TE breakdown by the plant also increases as temperature rises, which can affect application timing and intervals.

Q3: What is the impact of drought or moisture stress on TE application?

A3: Applying **Trinexapac-ethyl** to plants under drought stress is generally not recommended, as it can potentially exacerbate stress and cause damage. However, when applied to healthy, well-watered turf, TE can enhance its resistance to subsequent drought and heat stress. Studies have shown that TE-treated plants can maintain higher relative water content (RWC), better turf quality, and more stable photosynthetic rates during prolonged stress periods. TE treatments can also lead to increased leaf thickness and epicuticular wax, which help conserve moisture.

Q4: How does light intensity or shade influence TE's effectiveness?

A4: **Trinexapac-ethyl** can be particularly beneficial for turf grown under low-light or shaded conditions, where excessive shoot elongation is common. By reducing vertical growth, TE helps the plant conserve energy, as evidenced by increased rhizome mass and total nonstructural carbohydrate (TNC) content in shaded turf. In heavily shaded environments (e.g., 88% shade), TE treatment has been shown to significantly improve turf quality and even increase the canopy photosynthetic rate over time.

Q5: Is **Trinexapac-ethyl** absorbed through the roots or foliage?

A5: **Trinexapac-ethyl** is effective only through foliar absorption; any product that reaches the soil is lost and not taken up by the roots. For this reason, applications should be made with low carrier volumes (e.g., 20 to 30 gallons of water per acre) to maximize leaf coverage and uptake. The product is absorbed rapidly and is considered rainfast within one hour of application.

## Troubleshooting Guide

Q: Why am I seeing reduced efficacy or shorter duration of growth suppression from my TE application?

A: This can be caused by several environmental and application factors:

- **High Temperatures:** The metabolic breakdown of TE in the plant accelerates at higher temperatures. This can shorten the period of growth regulation. Consider using a growing degree day (GDD) model to better time applications instead of a fixed calendar schedule.
- **Drought Stress:** If the turf was already under moisture stress during application, its ability to absorb the product could have been compromised. Plants under drought stress may have a thicker leaf cuticle, which hinders foliar uptake.
- **Hard Water:** The use of water containing high levels of iron or calcium can reduce the foliar uptake of TE, decreasing its performance. If possible, use a water source with lower mineral content or consider using a tank-mix partner like manganese, which is more compatible.
- **Improper Application Volume:** High spray carrier volumes can lead to runoff from the leaf surface onto the soil, where the product is ineffective. Ensure you are using a low carrier volume to maximize foliar coverage.

Q: I've observed some temporary yellowing or "bronzing" of the turf after applying TE. Is this normal?

A: Yes, a slight bronzing or discoloration can sometimes occur after a TE application. This is often a temporary response.

- **Tank Mixing:** This effect is sometimes associated with tank-mixing TE with products containing iron.
- **Cool Temperatures:** Applications made in cooler weather, when the grass is growing less aggressively, can sometimes result in temporary chlorosis because the plant's ability to recover from the initial growth reduction is limited.
- **Mitigation:** To mask this potential discoloration, some practitioners tank-mix with a colorant or a compatible micronutrient like manganese.

Q: My turf seems less dense and of lower quality after an autumn application of TE. What happened?

A: This has been observed in research when TE is applied to warm-season grasses like bermudagrass during cooler autumn temperatures (approx. 25°C). At these temperatures, the

grass has a limited ability to recover from the initial growth reduction caused by TE, which can lead to a temporary decline in density and quality. Summer applications, however, tend to delay autumn dormancy and improve turf quality.

Data Presentation

**Table 1: Effect of Temperature on Trinexapac-ethyl Performance in Bermudagrass**

Temperature	Vertical Shoot Growth	Stolon Production	Turf Density & Quality
Low (20-22°C)	Effectively Reduced	Little Impact	May Decrease if Applied in Autumn
High (35-36°C)	Effectively Reduced	Increased	Increased

Data synthesized from studies reported in research papers.

**Table 2: Impact of Trinexapac-ethyl on Relative Water Content (RWC) in Creeping Bentgrass During Drought**

Days of Drought Stress	Untreated Plants (RWC %)	TE-Treated Plants (RWC %)
0	93%	93%
14	~75%	~85% (Significantly Higher)
28	40%	60% (Significantly Higher)

Data adapted from a study on creeping bentgrass exposed to 28 days of drought stress in a growth chamber.

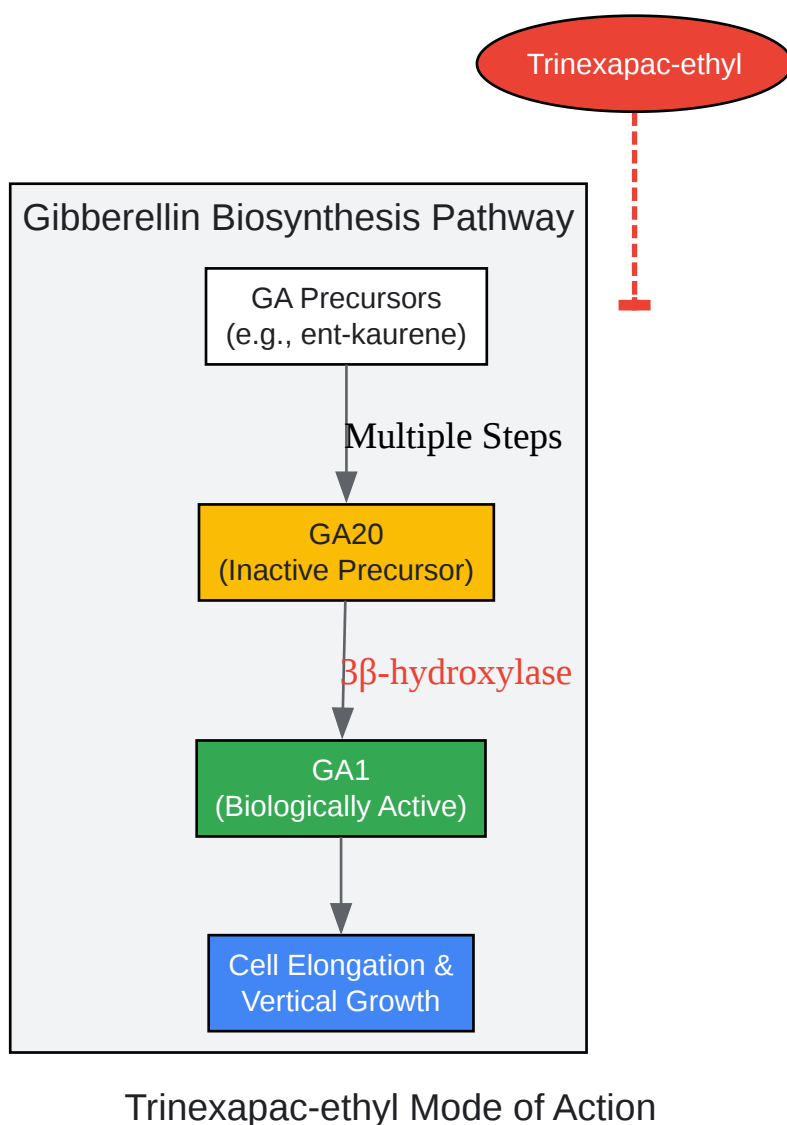
**Table 3: Performance of 'Diamond' Zoysiagrass Treated with Trinexapac-ethyl Under Shade**

Shade Level	Parameter	Without TE	With TE	% Change with TE
75% Shade	Canopy Height Reduction	-	0.8 - 1.1 cm lower	-
Rhizome Mass	45% Lower (vs 40% shade)	Increased	-	
Total Nonstructural Carbs (TNC)	37% Lower (vs 40% shade)	Increased	-	
88% Shade	Canopy Height Reduction	-	1.0 - 1.2 cm lower	-
Rhizome Mass	67% Lower (vs 40% shade)	Increased	-	
Total Nonstructural Carbs (TNC)	65% Lower (vs 40% shade)	Increased	-	

Data based on experiments measuring the effects of multiple TE applications on zoysiagrass under different shade intensities.

## Visualizations

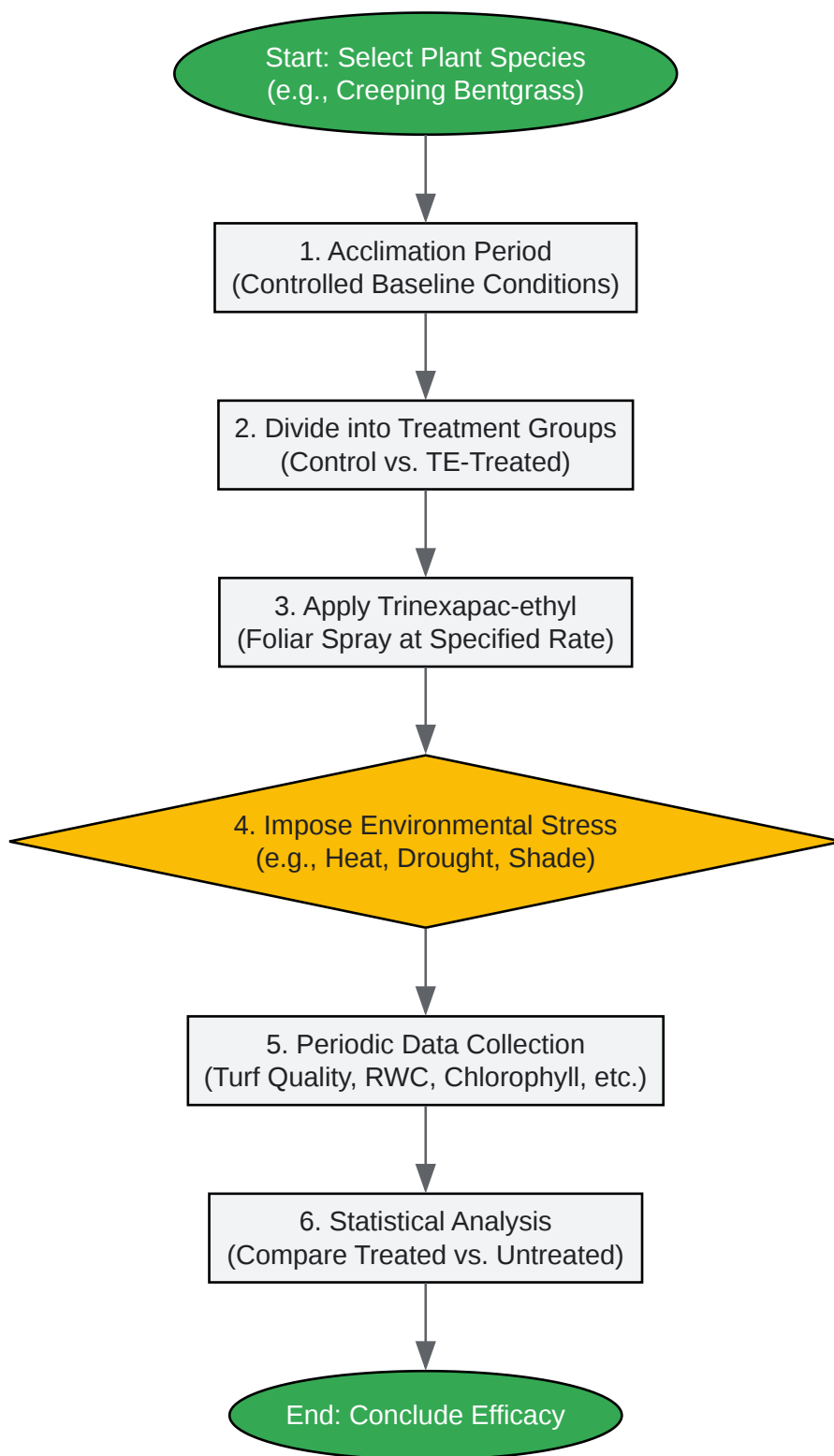
### Signaling Pathway



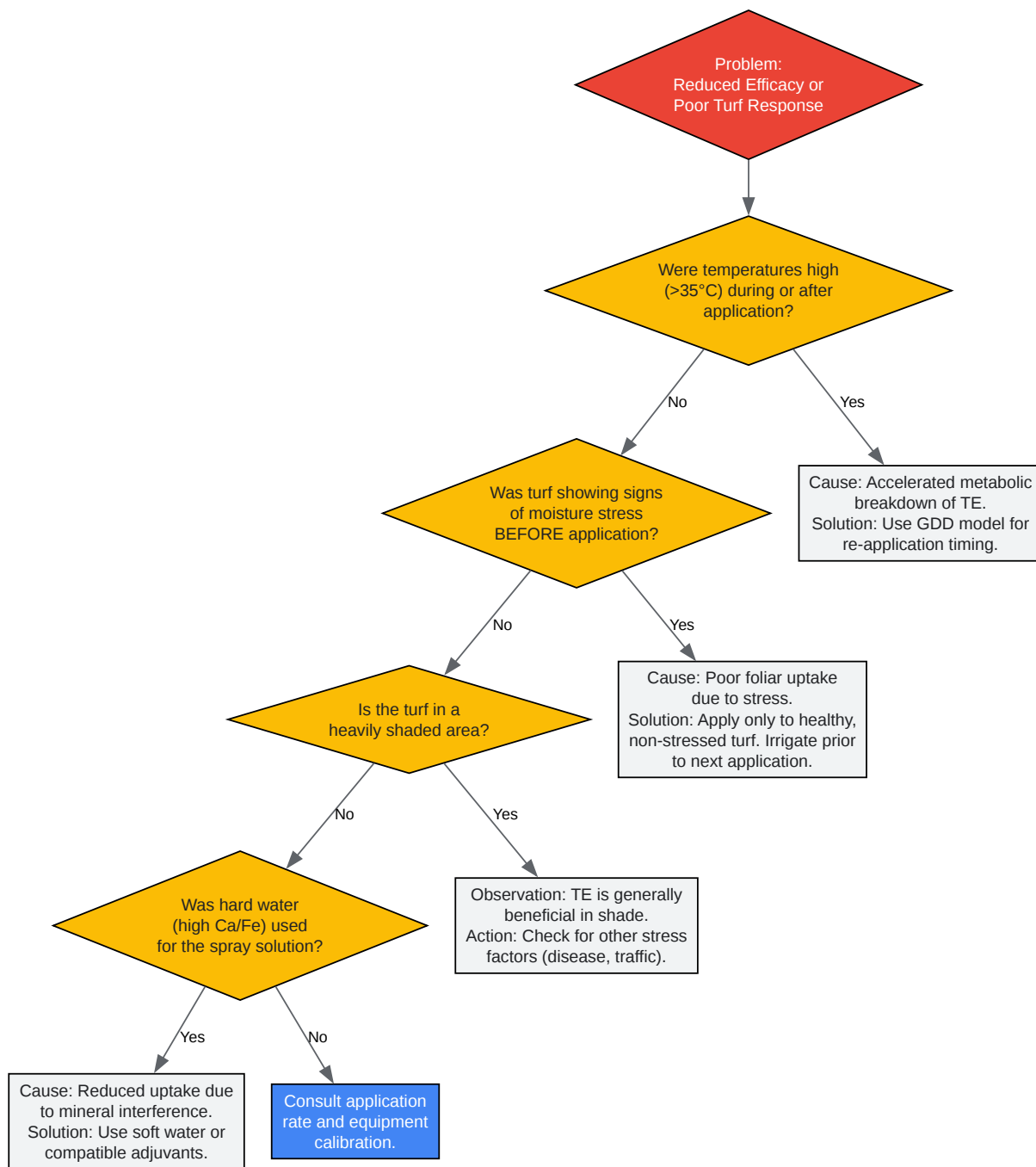
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Caption: Simplified gibberellin (GA) biosynthesis pathway showing inhibition by **Trinexapac-ethyl**.

## Experimental Workflow



Workflow: Testing TE Under Environmental Stress



Troubleshooting TE Performance Issues

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## References

- 1. chemicalwarehouse.com [chemicalwarehouse.com]
- 2. plantprotection.pl [plantprotection.pl]
- 3. researchgate.net [researchgate.net]
- 4. scielo.br [scielo.br]
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